

# A Technical Guide to Cyanoacetic Acid: Functional Groups, pKa, and Experimental Analysis

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## Compound of Interest

Compound Name: *Cyanoacetic acid*

Cat. No.: *B1669376*

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## Abstract

**Cyanoacetic acid** ( $C_3H_3NO_2$ ) is a versatile bifunctional organic compound of significant interest in pharmaceutical and chemical synthesis. This technical guide provides an in-depth analysis of its core chemical characteristics, focusing on its functional groups and acidity (pKa). Detailed experimental protocols for pKa determination are provided, alongside an examination of its reactivity, particularly in the context of the Knoevenagel condensation. This document serves as a comprehensive resource for professionals requiring a deep understanding of **cyanoacetic acid**'s chemical behavior.

## Molecular Structure and Functional Groups

**Cyanoacetic acid** is a white, hygroscopic solid organic compound.<sup>[1][2]</sup> Its structure is characterized by the presence of two key functional groups: a carboxylic acid ( $-COOH$ ) and a nitrile ( $-C\equiv N$ ).<sup>[1][2][3][4]</sup> These groups are attached to a central methylene ( $-CH_2-$ ) carbon.

The IUPAC name for this compound is 2-**cyanoacetic acid**.<sup>[5]</sup> It is also known by several synonyms, including malonic acid mononitrile and cyanoethanoic acid.<sup>[2][4]</sup>

The presence of both a carboxylic acid and a nitrile group on the same molecule imparts a unique reactivity profile, making it a valuable building block in organic synthesis. The electron-

withdrawing nature of the nitrile group significantly influences the acidity of the carboxylic acid proton.

## Acidity and pKa

The pKa of **cyanoacetic acid** is a critical parameter that dictates its behavior in solution and its reactivity in various chemical transformations.

## Quantitative Data

The pKa value for **cyanoacetic acid** has been experimentally determined and is summarized in the table below.

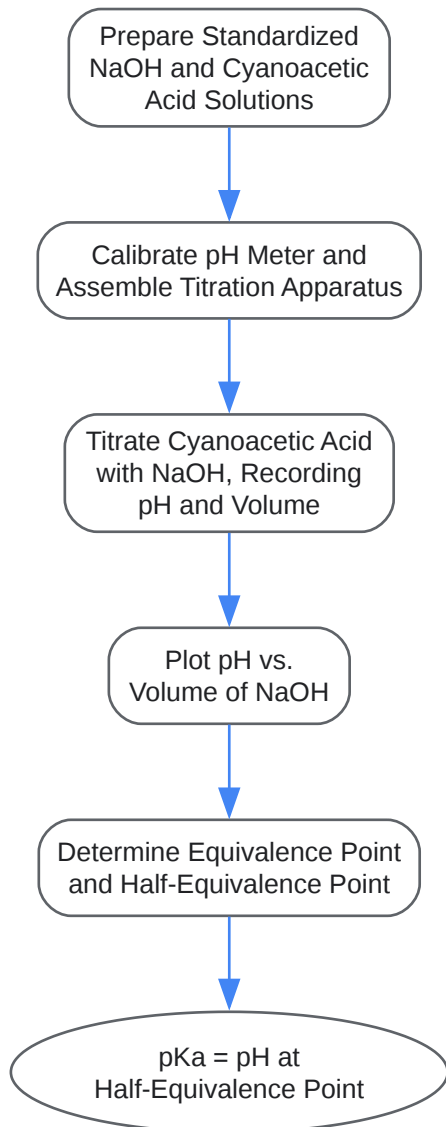
Parameter	Value	Temperature (°C)	Reference
pKa	2.45	25	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>

This low pKa value indicates that **cyanoacetic acid** is a significantly stronger acid than acetic acid (pKa  $\approx$  4.76).[\[1\]](#) This increased acidity is a direct consequence of the inductive effect of the adjacent electron-withdrawing cyano group, which stabilizes the resulting carboxylate anion.

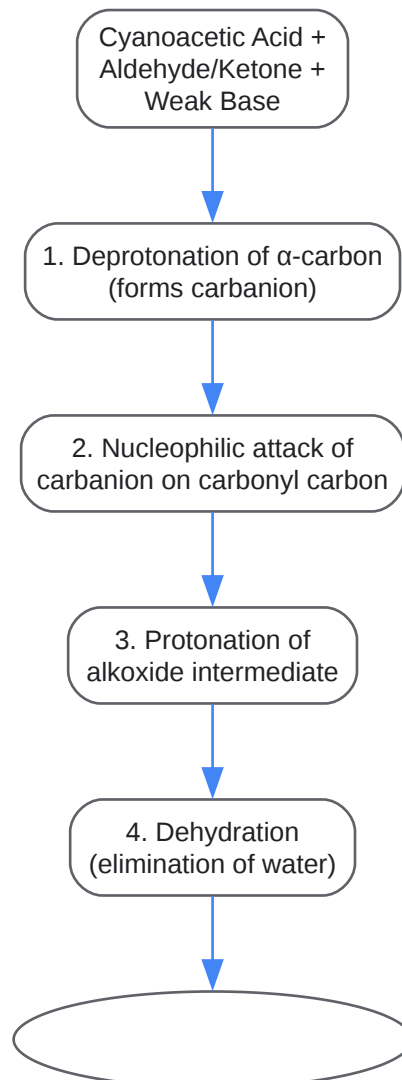
## Logical Relationship of Structure to Acidity

The enhanced acidity of **cyanoacetic acid** can be explained by the electronic properties of its functional groups. The following diagram illustrates the inductive effect of the nitrile group on the carboxylic acid.

## Potentiometric Titration Workflow



## Knoevenagel Condensation Mechanism



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## References

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- 5. Cyanoacetic acid | C<sub>3</sub>H<sub>3</sub>NO<sub>2</sub> | CID 9740 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to Cyanoacetic Acid: Functional Groups, pKa, and Experimental Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669376#cyanoacetic-acid-functional-groups-and-pka]

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